

Application Notes and Protocols for 2,6-Dibromo-4-nitrophenol

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Compound of Interest

Compound Name: 2,6-Dibromo-4-nitrophenol

Cat. No.: B181593

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,6-Dibromo-4-nitrophenol** (CAS No. 99-28-5), a chemical intermediate used in various laboratory and research applications. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Safety Precautions

2,6-Dibromo-4-nitrophenol is a hazardous substance that requires careful handling. The primary hazards are summarized below.

GHS Hazard Classification:

- Acute toxicity, Oral (Category 4)[1][2]
- Acute toxicity, Dermal (Category 4)[1][2]
- Acute toxicity, Inhalation (Category 4)[1][2]
- Skin irritation (Category 2)[1][2]
- Serious eye irritation (Category 2)[1][2]

- Specific target organ toxicity – single exposure (Category 3), May cause respiratory irritation[2][3]
- Hazardous to the aquatic environment, acute hazard (Category 2)

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[1][2]
- H335: May cause respiratory irritation.[2]
- H401: Toxic to aquatic life.[4]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the Safety Data Sheet. Key preventative measures include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
- P270: Do not eat, drink or smoke when using this product.[2][4]
- P271: Use only outdoors or in a well-ventilated area.[2][4]
- P273: Avoid release to the environment.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4]

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **2,6-Dibromo-4-nitrophenol**.

Equipment	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2]	To prevent eye contact which can cause serious irritation.
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flame resistant and impervious clothing.[2]	To prevent skin contact which is harmful and causes irritation.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[2] A particle filter is recommended.[5]	To prevent inhalation of harmful dust.

Handling Procedures

Proper handling techniques are essential to minimize exposure and maintain a safe laboratory environment.

- Engineering Controls: Handle in a well-ventilated place, preferably within a chemical fume hood.[2][6] Ensure adequate ventilation to keep airborne concentrations low.[6] An eyewash station and a safety shower should be readily available.[6]
- General Handling:
 - Avoid contact with skin, eyes, and clothing.[1][6]
 - Avoid the formation of dust and aerosols.[2]
 - Wash hands and face thoroughly after handling.[1]
 - Do not eat, drink, or smoke in areas where the chemical is handled.[2]
 - Use non-sparking tools to prevent ignition.[2]

Storage Procedures

Correct storage is necessary to maintain the chemical's stability and prevent hazardous situations.

Storage Parameter	Requirement	Reason
Container	Keep container tightly closed. [1][2][5][6]	Prevents contamination and release of dust.
Location	Store in a dry, cool, and well-ventilated place.[2][5][6]	Ensures stability and prevents degradation.
Security	Store locked up.[2][7]	Restricts access to authorized personnel only.
Incompatibilities	Store away from strong oxidizing agents and strong bases.[5][7]	Prevents potentially hazardous chemical reactions.

Spill and Waste Disposal Protocols

In the event of a spill or for routine disposal, the following procedures must be followed.

Spill Response:

- Evacuate: Evacuate personnel from the immediate spill area.[1]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2]
- Personal Protection: Wear appropriate PPE as outlined in Section 2.
- Clean-up:
 - Avoid generating dust.[6]

- Carefully sweep or vacuum up the material.[6][7]
- Place the collected material into a suitable, labeled container for disposal.[6][7]

Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[2]

First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [8]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [1] [5] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [7] [8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [8]

Experimental Protocol: General Laboratory Use

While specific experimental protocols will vary based on the research application, the following provides a general workflow for the use of **2,6-Dibromo-4-nitrophenol** as a laboratory reagent.

Objective: To outline a safe and standardized procedure for weighing and dissolving **2,6-Dibromo-4-nitrophenol** for use in a chemical reaction.

Materials:

- **2,6-Dibromo-4-nitrophenol**
- Appropriate solvent (e.g., ethanol, acetone)[\[9\]](#)

- Analytical balance
- Spatula
- Weighing paper or boat
- Beaker or flask
- Stir bar and stir plate
- Appropriate PPE (see Section 2)

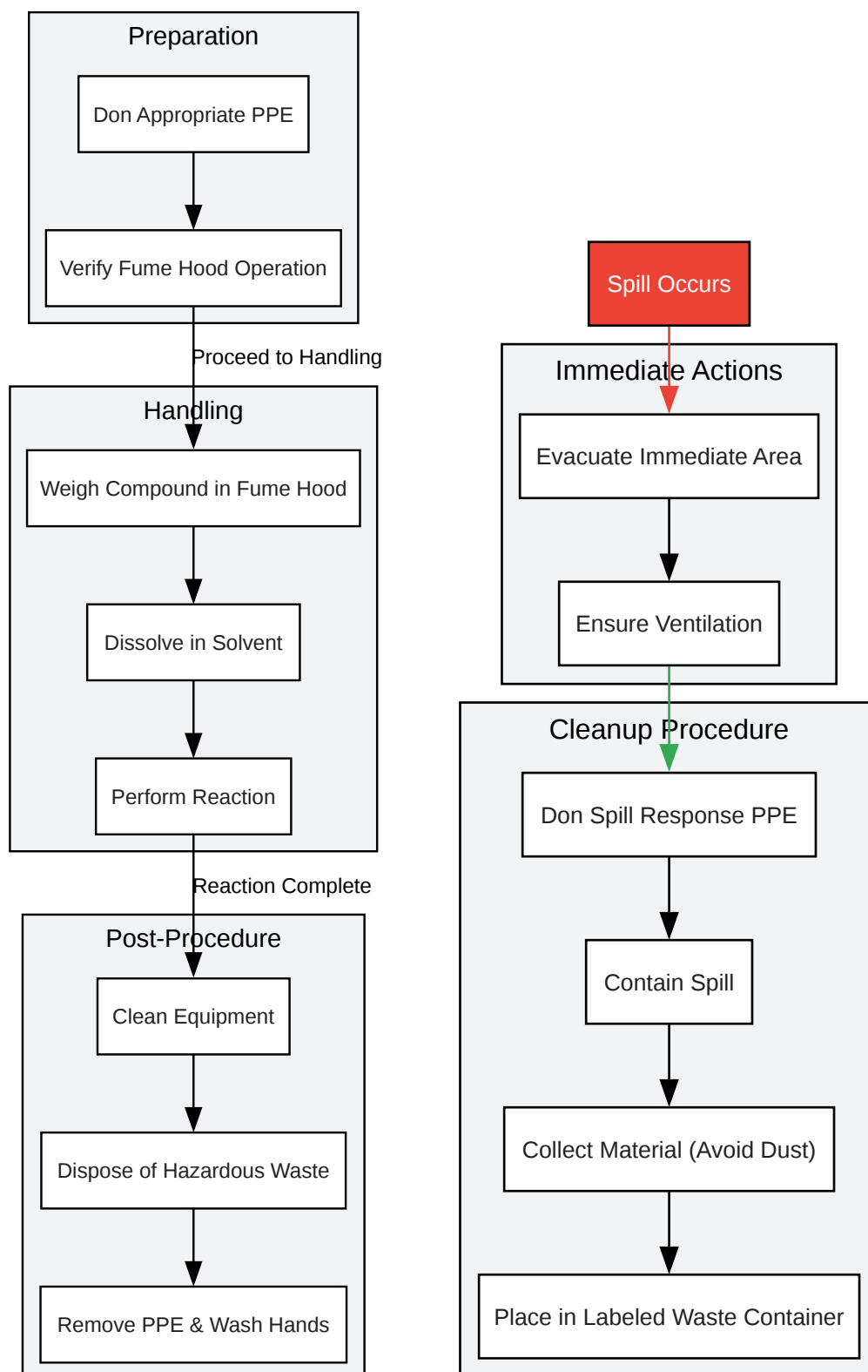
Procedure:

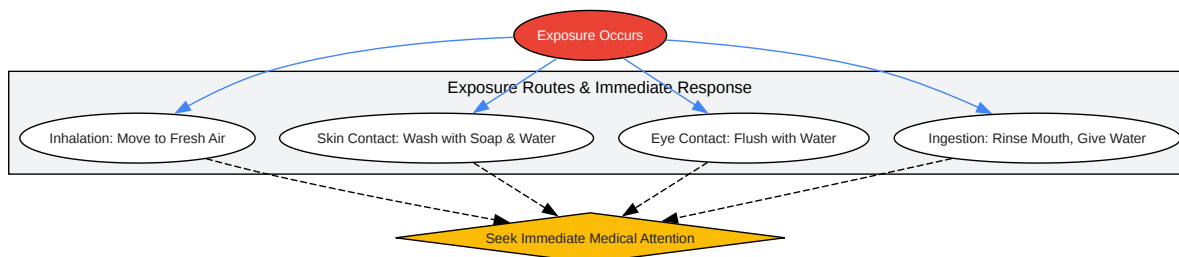
- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
 - Don the required PPE.
- Weighing:
 - Tare the analytical balance with the weighing paper or boat.
 - Carefully transfer the desired amount of **2,6-Dibromo-4-nitrophenol** from its storage container to the weighing vessel using a clean spatula.
 - Perform this step inside the fume hood to minimize inhalation risk.[8]
 - Record the exact weight.
- Dissolving:
 - Place a stir bar into the beaker or flask.
 - Carefully transfer the weighed solid into the vessel.
 - Place the vessel on a stir plate within the fume hood.

- Slowly add the desired solvent to the solid to avoid splashing.[8]
- Turn on the stirrer and allow the solid to dissolve completely. Gentle heating may be required for some solvents, but this should be done with caution and appropriate safety measures.
- Use in Reaction:
 - Once dissolved, the solution is ready for use in the intended chemical reaction.
 - All subsequent steps should also be performed within the fume hood.
- Post-Procedure:
 - Clean all equipment thoroughly.
 - Dispose of any waste, including contaminated weighing paper and gloves, in the designated hazardous waste container.[8]
 - Wash hands thoroughly after removing PPE.

Visual Protocols

The following diagrams illustrate key workflows for handling and responding to incidents involving **2,6-Dibromo-4-nitrophenol**.





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- To cite this document: BenchChem. [Application Notes and Protocols for 2,6-Dibromo-4-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181593#handling-and-storage-procedures-for-2-6-dibromo-4-nitrophenol]

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